

# Physicochemical Properties of Ethylcycloheptane: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethylcycloheptane

Cat. No.: B14725347

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physicochemical properties of **ethylcycloheptane**. The information is presented in a structured format to facilitate easy access and comparison, making it a valuable resource for professionals in research, science, and drug development.

## Core Physicochemical Data

**Ethylcycloheptane** is a cycloalkane with the molecular formula  $C_9H_{18}$ . Its structural formula consists of a seven-membered carbon ring with an attached ethyl group. The key physicochemical properties of **ethylcycloheptane** are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>18</sub>	PubChem
Molecular Weight	126.24 g/mol	PubChem
Boiling Point	164.64 °C (437.79 K)	Cheméo
Melting Point	-118.71 °C (154.44 K)	Cheméo
Density	Data not readily available	
Refractive Index	Data not readily available	
Solubility in Water	Predicted LogP: 4.6	PubChem
Solubility in Organic Solvents	Expected to be soluble in nonpolar organic solvents	

## Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties are outlined below. These protocols are standard laboratory procedures and can be adapted for specific experimental setups.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure substance, the boiling point is a characteristic physical property.

Methodology: Distillation Method

- **Apparatus Setup:** Assemble a simple distillation apparatus. The setup should include a distilling flask, a condenser, a receiving flask, a thermometer, and a heating source (e.g., a heating mantle).
- **Sample Preparation:** Place a known volume of **ethylcycloheptane** into the distilling flask along with a few boiling chips to ensure smooth boiling.
- **Heating:** Begin heating the distilling flask gently.

- **Temperature Reading:** Position the thermometer bulb just below the side arm of the distilling flask to accurately measure the temperature of the vapor that is in equilibrium with the boiling liquid.
- **Data Collection:** Record the temperature at which a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point of the liquid.

## Determination of Density

Density is the mass of a substance per unit volume. For liquids, it is commonly measured using a pycnometer or a hydrometer.

Methodology: Using a Pycnometer

- **Cleaning and Calibration:** Thoroughly clean and dry a pycnometer of a known volume. Determine the mass of the empty, dry pycnometer.
- **Sample Filling:** Fill the pycnometer with **ethylcycloheptane**, ensuring there are no air bubbles. The temperature of the sample should be controlled and recorded.
- **Mass Measurement:** Determine the mass of the pycnometer filled with the sample.
- **Calculation:** The density ( $\rho$ ) is calculated using the following formula:  $\rho = (m_2 - m_1) / V$  where:
  - $m_1$  is the mass of the empty pycnometer.
  - $m_2$  is the mass of the pycnometer filled with the sample.
  - $V$  is the volume of the pycnometer.

## Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how fast light travels through the material. It is a characteristic property that can be used for identification and purity assessment.

Methodology: Using an Abbe Refractometer

- **Calibration:** Calibrate the Abbe refractometer using a standard sample with a known refractive index (e.g., distilled water).
- **Sample Application:** Place a few drops of **ethylcycloheptane** onto the prism of the refractometer.
- **Measurement:** Close the prism and allow the sample to spread evenly. Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the center of the crosshairs.
- **Reading:** Read the refractive index value from the scale. The measurement should be performed at a constant, recorded temperature, typically 20°C or 25°C.

## Determination of Solubility

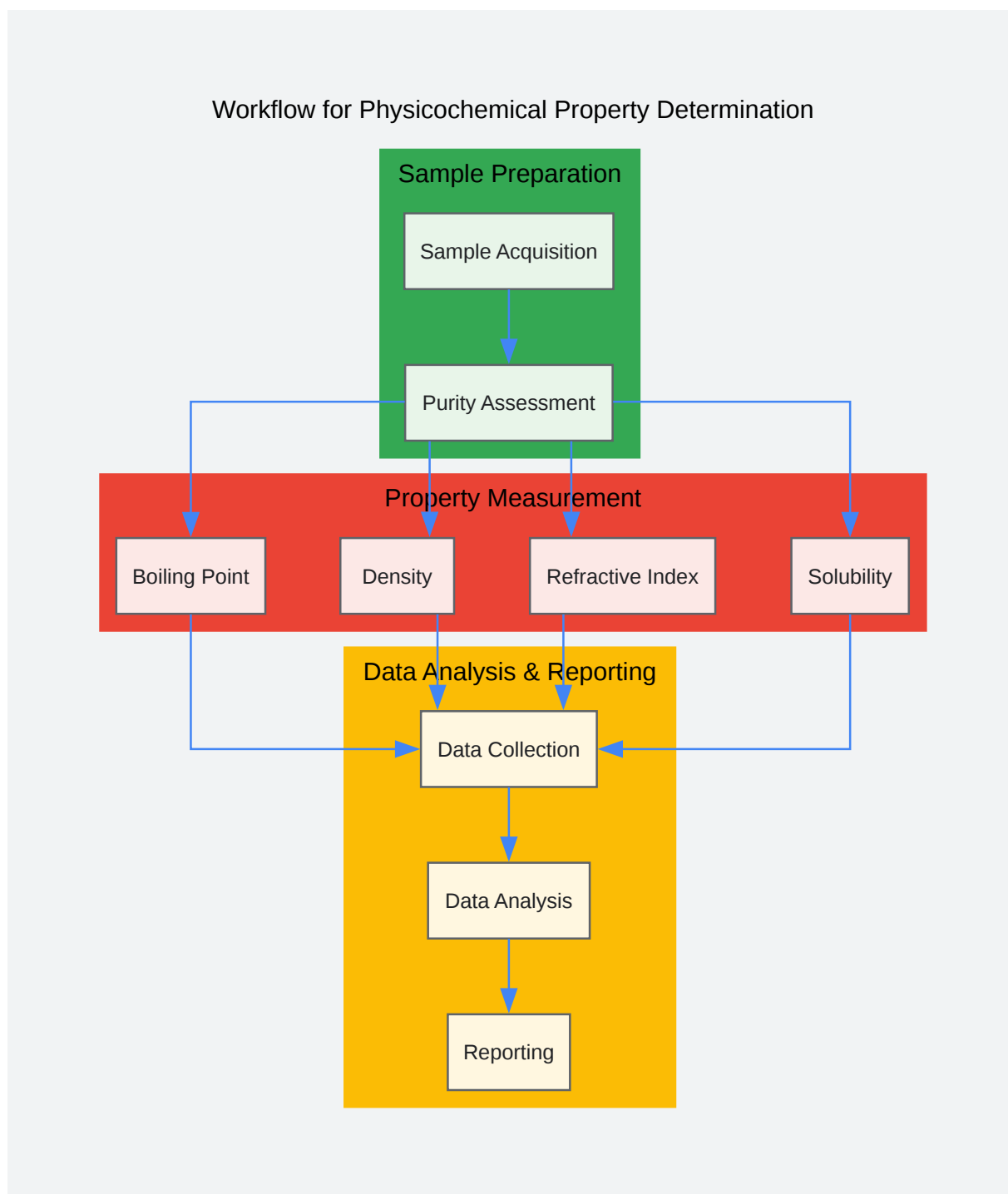
Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Methodology: Visual Method for Organic Solvents

- **Sample Preparation:** In a series of test tubes, add a small, known amount of **ethylcycloheptane** (solute).
- **Solvent Addition:** To each test tube, add a specific volume of a different organic solvent (e.g., ethanol, acetone, diethyl ether) in incremental amounts.
- **Observation:** After each addition of the solvent, agitate the mixture and observe if the **ethylcycloheptane** dissolves completely.
- **Solubility Classification:** The solubility can be qualitatively classified as:
  - **Soluble:** If the solute dissolves completely.
  - **Slightly soluble:** If only a small portion of the solute dissolves.
  - **Insoluble:** If the solute does not dissolve. For quantitative analysis, the mass of the solute that dissolves in a specific volume of solvent to form a saturated solution is determined.

## Logical Workflow for Physicochemical Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the physicochemical properties of a liquid sample like **ethylcycloheptane**.



[Click to download full resolution via product page](#)

Caption: Logical workflow for determining physicochemical properties.

## Safety, Handling, and Storage

As a flammable hydrocarbon, **ethylcycloheptane** should be handled with appropriate safety precautions.

- Hazards: Flammable liquid and vapor. May cause skin and eye irritation.
- Precautions: Keep away from heat, sparks, and open flames. Use in a well-ventilated area. Wear protective gloves, safety glasses, and a lab coat.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place away from incompatible materials.

This guide provides a foundational understanding of the physicochemical properties of **ethylcycloheptane**. For more specific applications, further experimental validation is recommended.

- To cite this document: BenchChem. [Physicochemical Properties of Ethylcycloheptane: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14725347#physicochemical-properties-of-ethylcycloheptane\]](https://www.benchchem.com/product/b14725347#physicochemical-properties-of-ethylcycloheptane)

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)